Identification of (S)-5-Hydroxy Omeprazole in human plasma

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Compound of Interest

Compound Name:	*(S)-5-Hydroxy Omeprazole*
CAS No.:	*196489-27-7*
Cat. No.:	*B1146864*

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Technical Whitepaper: Stereoselective Bioanalysis of **(S)-5-Hydroxy Omeprazole** in Human Plasma

Executive Summary

The accurate quantification of **(S)-5-Hydroxy Omeprazole**—the primary CYP2C19-mediated metabolite of Esomeprazole—is a critical endpoint in clinical pharmacokinetics and pharmacogenomic phenotyping. Unlike its parent compound, this metabolite serves as a direct biomarker for CYP2C19 enzymatic activity. This guide outlines a high-sensitivity, self-validating LC-MS/MS workflow designed to overcome the specific challenges of Proton Pump Inhibitor (PPI) bioanalysis: acidic instability, chiral inversion risks, and matrix interference.

Introduction & Clinical Significance

(S)-5-Hydroxy Omeprazole is formed via the hydroxylation of the 5-methyl group on the pyridine moiety of Esomeprazole (S-Omeprazole). While Esomeprazole exhibits improved bioavailability compared to racemic Omeprazole due to lower intrinsic clearance, its conversion to the 5-hydroxy metabolite remains the rate-limiting step governed by CYP2C19.

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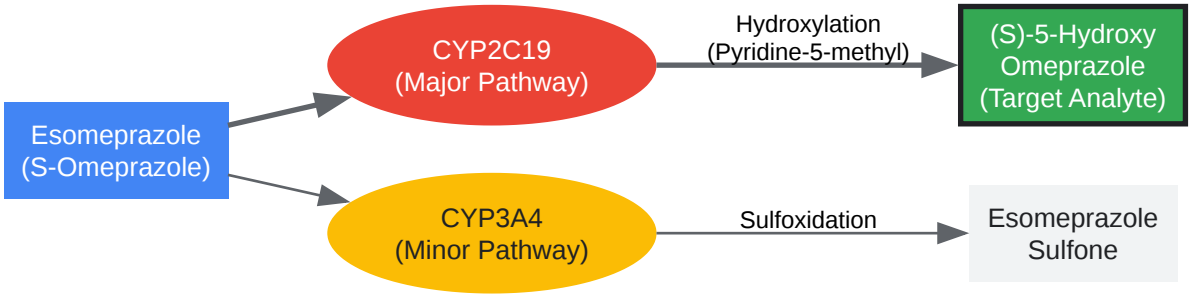
Why this assay matters:

- Phenotyping: The metabolic ratio of Esomeprazole to **(S)-5-Hydroxy Omeprazole** is the gold standard for phenotyping CYP2C19 Poor Metabolizers (PM) vs. Extensive Metabolizers (EM).
- Stereochemistry: Conventional achiral methods cannot distinguish between (S)-5-Hydroxy and (R)-5-Hydroxy metabolites. In studies administering racemic Omeprazole, a chiral column is mandatory. In studies administering pure Esomeprazole, achiral columns may suffice, provided chiral inversion is ruled out.

Metabolic Mechanism & Pathway Visualization

Understanding the origin of the analyte is prerequisite to method design. Esomeprazole undergoes two major oxidative pathways.

Figure 1: Metabolic Pathway of Esomeprazole The diagram below illustrates the divergent pathways of Esomeprazole metabolism, highlighting the CYP2C19-mediated formation of the target analyte.



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Caption: CYP2C19-mediated hydroxylation is the primary clearance pathway for Esomeprazole, forming the target (S)-5-Hydroxy metabolite.

Bioanalytical Strategy: Core Methodologies

The Instability Challenge (Expertise & Experience)

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PPIs, including their metabolites, are acid-labile. They degrade rapidly into sulphenamides in acidic environments.

- Critical Error to Avoid: Never use acidic protein precipitation (e.g., TCA or unbuffered Acetonitrile/Formic acid) as the primary extraction step.
- Solution: Maintain a neutral-to-alkaline pH (pH 7.5–8.5) during sample preparation.

Sample Preparation Protocol (Liquid-Liquid Extraction)

LLE is superior to Protein Precipitation (PPT) for this assay due to cleaner extracts and better pH control.

Step-by-Step Protocol:

- Aliquot: Transfer 200 µL of human plasma into a glass tube.
- IS Addition: Add 20 µL of Internal Standard (Omeprazole-d3 or Esomeprazole-d3).
- Buffering: Add 100 µL of 0.1 M Sodium Phosphate Buffer (pH 8.5). This stabilizes the analyte.
- Extraction: Add 1.5 mL of extraction solvent (MTBE or Ethyl Acetate:Dichloromethane 80:20).
- Agitation: Vortex for 5 minutes; Centrifuge at 4,000 rpm for 10 minutes.
- Transfer: Transfer the organic (upper) layer to a clean tube.
- Evaporation: Evaporate to dryness under Nitrogen at 40°C.
- Reconstitution: Reconstitute in 150 µL of Mobile Phase (e.g., 10mM Ammonium Acetate : Acetonitrile, 70:30).

LC-MS/MS Configuration

Table 1: Instrument Parameters

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Parameter	Specification	Rationale
Column	Chiralpak AD-RH (150 x 4.6 mm, 5µm)	Required if separating from (R)-isomer. Use C18 for pure Esomeprazole dosing.
Mobile Phase A	10mM Ammonium Bicarbonate (pH 8.0)	Basic pH improves peak shape and stability for PPIs.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Flow Rate	0.5 mL/min	Optimal for electrospray ionization stability.
Ionization	ESI Positive Mode	Protonation of the benzimidazole/pyridine nitrogen.
Precursor Ion	m/z 362.1 [M+H]+	Molecular weight of 5-OH Omeprazole (361) + 1.
Product Ion	m/z 214.1	Characteristic pyridine fragment (hydroxylated).

Workflow Visualization

Figure 2: Sample Extraction & Analysis Workflow A logic-flow diagram ensuring sample integrity through pH control.

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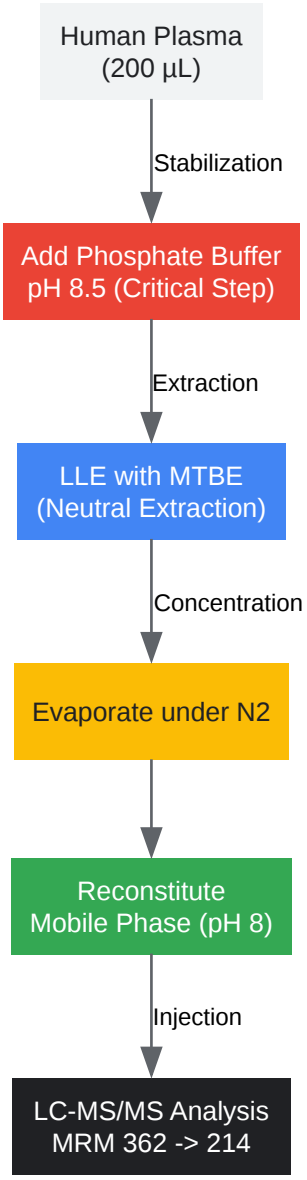

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Caption: The workflow prioritizes pH stabilization (Red Node) prior to organic solvent exposure to prevent degradation.

Method Validation & Troubleshooting (Trustworthiness)

To ensure the method is self-validating, adhere to these criteria derived from FDA/EMA Bioanalytical Method Validation guidelines.

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Linearity & Sensitivity

- Range: 1.0 ng/mL to 1000 ng/mL.
- LLOQ: 1.0 ng/mL (Sufficient for PK elimination phase).
- Curve: Weighted linear regression ($1/x^2$).

Troubleshooting Matrix Effects

Omeprazole metabolites are prone to phospholipid suppression.

- Diagnosis: Monitor the phospholipid transition (m/z 184 -> 184) alongside your analyte.
- Correction: If suppression occurs at the retention time of (S)-5-OH Omeprazole, switch from LLE to Supported Liquid Extraction (SLE) or optimize the LLE wash step.

Stability Testing (Crucial)

- Bench-top Stability: Assess at room temperature for 4 hours. Note: Keep samples protected from light (amber tubes) as PPIs are photosensitive.
- Freeze-Thaw: Validate for 3 cycles at -80°C.

References

- Andersson, T., et al. (2001). Pharmacokinetics of esomeprazole: the (S)-isomer of omeprazole. Clinical Pharmacokinetics.
- Hassan-Alin, M., et al. (2005). Stereoselective determination of omeprazole and its metabolites in human plasma by liquid chromatography–mass spectrometry. Journal of Chromatography B.
- FDA Guidance for Industry. (2018). Bioanalytical Method Validation. U.S. Department of Health and Human Services.
- Hofmann, U., et al. (2006). Simultaneous determination of omeprazole and its metabolites in human plasma by LC-MS/MS. Journal of Pharmaceutical and Biomedical Analysis.

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